

Safeguarding Your Research: A Comprehensive Guide to Handling trans-Latanoprost

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Compound of Interest

Compound Name: *trans-Latanoprost*

CAS No.: 913258-34-1

Cat. No.: B1233568

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **trans-Latanoprost**, a prostaglandin analog widely used in research and pharmaceutical development. Adherence to these procedural steps will minimize risk and ensure operational integrity.

When working with potent compounds like **trans-Latanoprost**, a thorough understanding of safety protocols is not just a regulatory requirement but a cornerstone of responsible research. This document outlines the necessary personal protective equipment (PPE), safe handling procedures, and proper disposal methods to build a culture of safety and trust in your laboratory operations.

Personal Protective Equipment (PPE): Your First Line of Defense

The use of appropriate personal protective equipment is mandatory to prevent accidental exposure to **trans-Latanoprost**. Engineering controls, such as fume hoods, should always be the primary means of exposure control, with PPE serving as a crucial secondary barrier.

Eye and Face Protection:

- Wear airtight protective goggles that comply with EN 166 standards to shield against splashes and airborne particles.[\[1\]](#)
- In situations with a higher risk of splashes, a face shield should be used in conjunction with goggles for comprehensive protection of the eyes, nose, and mouth.[\[1\]](#)

Skin Protection:

- **Gloves:** Chemically compatible gloves are essential. Nitrile rubber gloves with a minimum thickness of 0.11 mm are recommended, offering a breakthrough time of up to 480 minutes for full contact and splash contact scenarios.[\[1\]](#) Always inspect gloves for any signs of degradation or perforation before use and employ proper removal techniques to avoid skin contact.
- **Lab Coat/Coveralls:** A professional long-sleeved lab coat or coveralls should be worn.[\[1\]](#)[\[2\]](#) For larger quantities (over 1 kilogram) or in manufacturing settings, disposable coveralls of low permeability are recommended.[\[3\]](#)
- **Footwear:** Safety footwear is required to protect against spills and other laboratory hazards.[\[1\]](#)

Respiratory Protection:

- In well-ventilated areas, respiratory protection may not be necessary. However, if there is a risk of generating dust or aerosols, or if working in a poorly ventilated space, a NIOSH-approved respirator with an appropriate filter (Type A-P) should be used.[\[3\]](#)[\[4\]](#)

Quantitative Safety Data for trans-Latanoprost

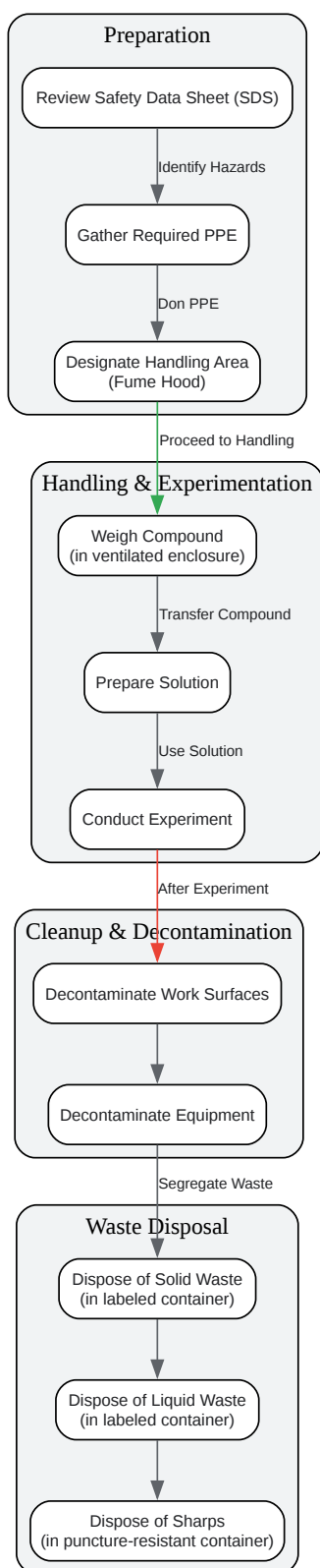
For quick reference, the following table summarizes key quantitative safety data for Latanoprost. These values are critical for conducting risk assessments and implementing appropriate safety measures in your laboratory.

Parameter	Value	Reference
Occupational Exposure Limit (OEL) - 8-Hour TWA	0.7 µg/m ³	[5] [6] [7]
Recommended Nitrile Glove Thickness	≥ 0.11 mm	[1]
Nitrile Glove Breakthrough Time	Up to 480 minutes	[1]

Note: Breakthrough times for gloves can be influenced by factors such as the specific chemical formulation, temperature, and duration of contact. It is crucial to consult the glove manufacturer's specific chemical resistance data.

Procedural Guidance: From Receipt to Disposal

A systematic approach to handling **trans-Latanoprost** is essential for maintaining a safe laboratory environment. The following workflow outlines the key steps from receiving the compound to the final disposal of waste.



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